

Core Uses in Organic Synthesis and Industry

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Compound Focus: Bromobutylmagnesium

CAS No.: 693-03-8

Cat. No.: S663315

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The primary value of **bromobutylmagnesium** lies in its ability to act as a **carbon nucleophile** for the synthesis of more complex molecules [1] [2].

Application Area	Specific Use	Key Detail / Example
Carbon-Carbon Bond Formation	Reaction with carbonyl compounds (aldehydes, ketones, esters) to form alcohols [1]	Fundamental reaction for building carbon skeletons
Pharmaceutical Synthesis	Construction of carbon frameworks for Active Pharmaceutical Ingredients (APIs) [1]	Synthesis of high-purity butylphthalide [2]
Agrochemical & Fine Chemical Production	Synthesis of pesticides and other agricultural chemicals [2]	Production of various high-purity industrial chemicals
Catalysis & Material Science	Catalyst for polymerization reactions and olefin hydrogenation [1] [3]	Useful in both industrial and research settings

Physical Properties and Handling

Bromobutylmagnesium is typically handled as a solution in solvents like tetrahydrofuran (THF) or diethyl ether to stabilize the highly reactive compound [1] [3].

Property	Specification / Value
CAS Number	693-03-8 [1] [3]
Molecular Formula	C ₄ H ₉ BrMg [1] [3]
Molecular Weight	161.32 g/mol [1] [3]
Common Commercial Forms	1.0-3.0 M solutions in THF or diethyl ether [3]
Density (of solution)	~0.970 g/mL [3] [4]
Flash Point	-18°C (for solution in THF) [3]

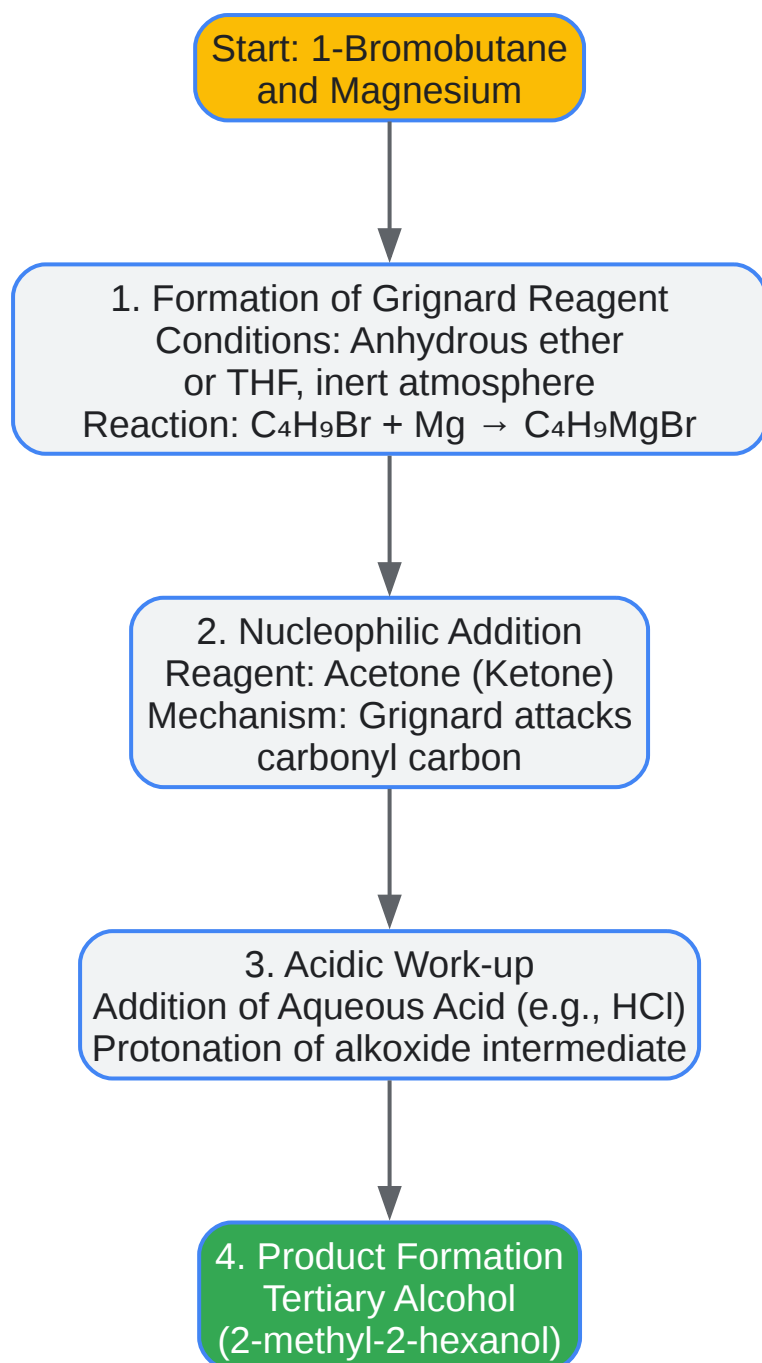
Safety and Handling Protocols

Bromobutylmagnesium is **pyrophoric** (can ignite in air) and reacts violently with water [3]. Strict safety protocols are mandatory.

Handling Aspect	Safety Requirement / Hazard
Atmosphere	Must be stored and handled under an inert atmosphere (e.g., nitrogen, argon) [1] [2]
Moisture	Strictly anhydrous conditions are essential [1]
GHS Hazard Statements	H225 (Highly flammable), H260 (Water-reactive), H314 (Causes severe skin burns) [3]
Storage Temp.	Store under inert gas [3] [4]

Experimental Workflows

A core application is synthesizing tertiary alcohols from ketones. The following diagram outlines this general experimental workflow:



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*Experimental workflow for synthesizing a tertiary alcohol using **bromobutylmagnesium** [1] [5]*

Detailed Protocol: Synthesis of a Tertiary Alcohol [1] [5]

- **Formation of Bromobutylmagnesium**

- **Setup:** Assemble a flame-dried round-bottom flask under an inert atmosphere (nitrogen or argon).
- **Reaction:** Add magnesium turnings to the flask. Introduce a solution of 1-bromobutane in anhydrous THF or diethyl ether. The reaction may require an induction period or gentle warming to initiate.
- **Completion:** Once initiated, maintain the reaction at a gentle reflux until the magnesium is mostly consumed, indicating the formation of the Grignard reagent.

- **Nucleophilic Addition to Acetone**

- **Procedure:** Cool the solution of **bromobutylmagnesium** to 0°C. Slowly add a solution of acetone (dissolved in the same anhydrous solvent) via dropping funnel, maintaining the temperature.
- **Stirring:** After addition, allow the reaction mixture to warm to room temperature and stir for several hours to ensure complete reaction.

- **Acidic Work-up**

- **Quenching:** Carefully transfer the reaction mixture into a separatory funnel containing a diluted aqueous acid (e.g., 1M HCl or sulfuric acid) and ice to hydrolyze the alkoxide intermediate.
- **Isolation:** Separate the organic layer. Extract the aqueous layer with an organic solvent (e.g., diethyl ether). Combine the organic phases and wash with brine.
- **Purification:** Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via distillation or column chromatography to obtain the pure tertiary alcohol, 2-methyl-2-hexanol.

Bromobutylmagnesium is a powerful tool for C-C bond formation. Its utility in pharmaceutical and fine chemical synthesis is well-established, though it demands rigorous handling due to its high reactivity.

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References

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